

In-depth Technical Guide: The Elusive Molecular Structure of C14H18O11

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Compound of Interest

Compound Name: 1,2,3,4-Tetra-O-acetyl-beta-D-glucuronic Acid

Cat. No.: B1140246

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Researchers, scientists, and drug development professionals delving into novel molecular architectures will find the pursuit of compounds with the specific molecular formula C14H18O11 to be a challenging endeavor. Extensive searches of prominent chemical databases, including PubChem and the Chemical Abstracts Service (CAS) Registry, have not yielded a readily identifiable, named compound corresponding to this exact formula. This suggests that C14H18O11 may represent a novel, yet-to-be-characterized natural product, a transient synthetic intermediate, or a rare derivative of a more complex molecule.

This guide addresses the current landscape of information regarding the potential molecular structure and conformation of a compound with the formula C14H18O11. Given the absence of a specific identified compound, this paper will focus on the theoretical possibilities and the experimental and computational methodologies that would be essential for its characterization were it to be isolated or synthesized.

Theoretical Structural Possibilities

The molecular formula C14H18O11 indicates a high degree of oxygenation and a relatively low hydrogen-to-carbon ratio, suggesting the presence of multiple rings, double bonds, and a variety of oxygen-containing functional groups. Potential structural motifs could include:

- **Polysaccharide Derivatives:** The high oxygen content is characteristic of carbohydrates. The formula could correspond to a disaccharide or a heavily modified monosaccharide.

- **Polyketides:** These natural products are known for their diverse and often complex oxygenated structures.
- **Terpenoid Derivatives:** Highly oxidized terpenoids could potentially match this molecular formula.
- **Aromatic Compounds:** The presence of a benzene ring with multiple hydroxyl, ether, or carboxylic acid functional groups is another possibility.

Methodologies for Structural Elucidation and Conformational Analysis

Should a compound with the molecular formula C₁₄H₁₈O₁₁ be isolated or synthesized, a combination of spectroscopic and computational techniques would be required for its complete characterization.

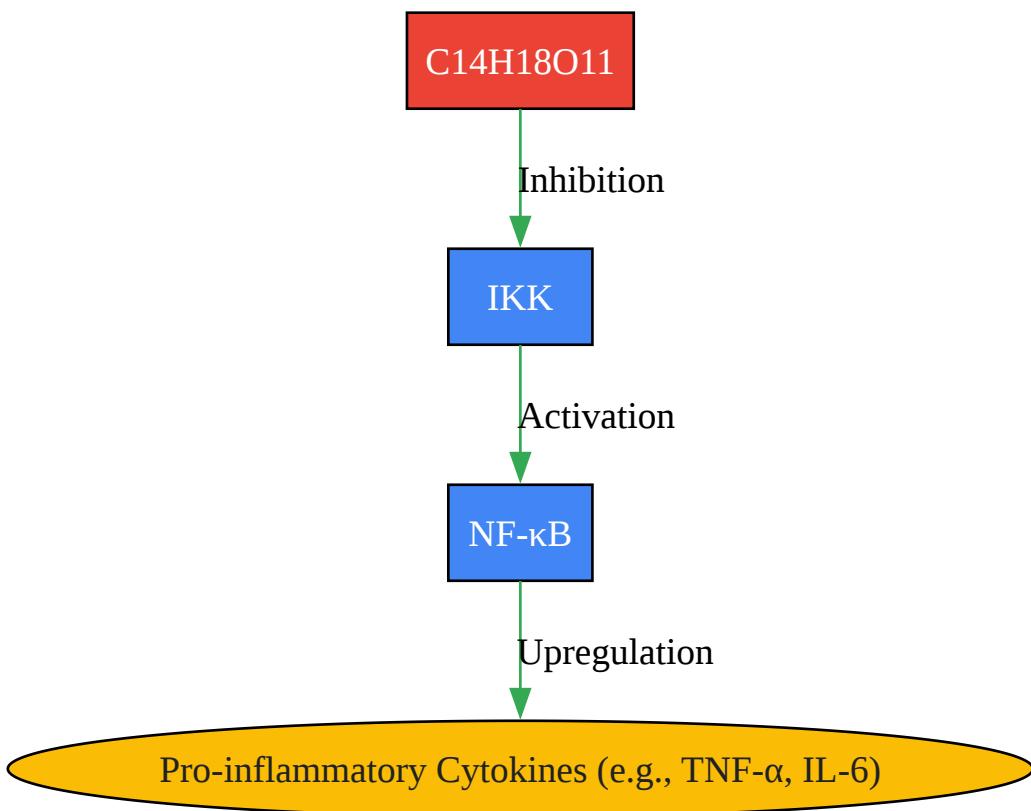
Spectroscopic Techniques

A summary of key spectroscopic data that would be essential for structure determination is presented in Table 1.

Spectroscopic Technique	Information Yielded
High-Resolution Mass Spectrometry (HRMS)	Precise molecular weight determination to confirm the elemental composition of C ₁₄ H ₁₈ O ₁₁ . Fragmentation patterns can provide clues about the connectivity of atoms.
¹ H and ¹³ C Nuclear Magnetic Resonance (NMR) Spectroscopy	Provides detailed information about the carbon-hydrogen framework, including the chemical environment of each proton and carbon atom, their connectivity, and stereochemical relationships.
2D NMR (COSY, HSQC, HMBC)	Establishes correlations between protons and carbons, allowing for the assembly of molecular fragments and the determination of the complete covalent structure.
Infrared (IR) Spectroscopy	Identifies the presence of specific functional groups, such as hydroxyl (-OH), carbonyl (C=O), and ether (C-O-C) groups.
Ultraviolet-Visible (UV-Vis) Spectroscopy	Can indicate the presence of conjugated systems, such as aromatic rings or polyenes.
X-ray Crystallography	If a suitable crystal can be obtained, this technique provides the definitive three-dimensional structure of the molecule, including bond lengths, bond angles, and absolute stereochemistry.

Experimental Protocols

A generalized workflow for the structural elucidation of a novel compound is outlined below.



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